

In-Depth Technical Guide: 5-Bromo-1-ethylpyridin-2(1H)-one

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Compound of Interest

Compound Name: 5-Bromo-1-ethylpyridin-2(1H)-one

Cat. No.: B1340731

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties, a proposed synthetic route, and potential applications of **5-Bromo-1-ethylpyridin-2(1H)-one**. Due to the limited availability of specific experimental data for this compound in public literature, this guide also includes comparative data from closely related analogues to provide a predictive context for its physicochemical properties and reactivity.

Core Chemical Properties

5-Bromo-1-ethylpyridin-2(1H)-one is a halogenated pyridone derivative. Its core structure is a pyridine ring substituted with a bromine atom, an N-ethyl group, and a carbonyl group. The general information for this compound is summarized below.

Property	Value	Reference
CAS Number	63785-87-5	[1][2]
Molecular Formula	C ₇ H ₈ BrNO	[1]
Molecular Weight	202.05 g/mol	[1][2]
Canonical SMILES	CCN1C=C(C=CC1=O)Br	[1]
Purity (Typical)	≥96%	[1]
Storage Conditions	Store at room temperature	[1]

Physicochemical Data of Analogues

Specific experimental data for the melting and boiling points of **5-Bromo-1-ethylpyridin-2(1H)-one** are not readily available. However, data from its immediate precursor and its N-methyl analogue provide a valuable reference for estimating these properties.

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)	Appearance
5-Bromo-2(1H)-pyridone (Precursor)	C ₅ H ₄ BrNO	174.00	180 - 183	Not applicable	White to light orange powder/crystal
5-Bromo-1-methylpyridin-2(1H)-one (N-Methyl Analogue)	C ₆ H ₆ BrNO	188.02	59 - 65	157 °C / 12 mmHg	White to yellow to orange powder to crystal

Data sourced from references[3].

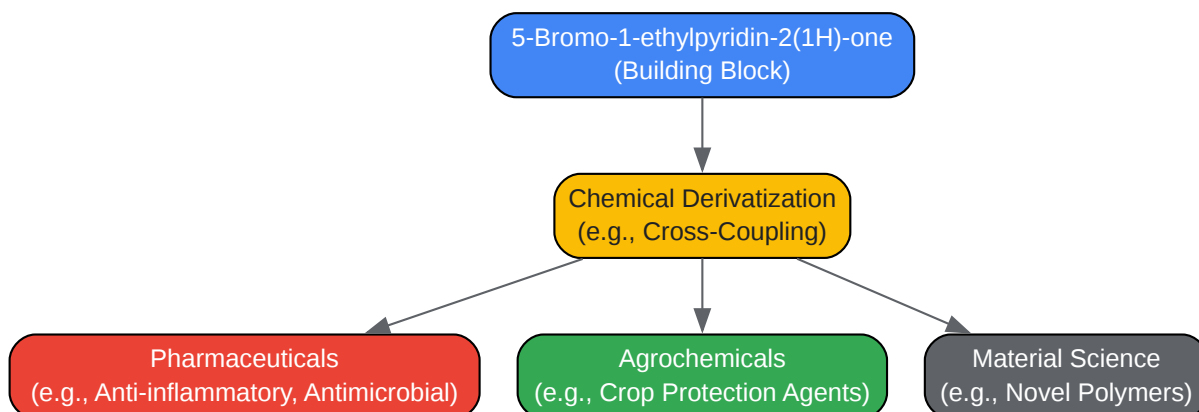
Experimental Protocols

While a specific published synthesis for **5-Bromo-1-ethylpyridin-2(1H)-one** is not available, a standard and reliable protocol can be proposed based on well-established methods for the N-alkylation of pyridones.[4][5][6]

Proposed Synthesis: N-Ethylation of 5-Bromo-2(1H)-pyridone

The most direct route to synthesize **5-Bromo-1-ethylpyridin-2(1H)-one** is via the N-alkylation of its precursor, 5-Bromo-2(1H)-pyridone, using an ethylating agent in the presence of a suitable base. The reaction selectively targets the nitrogen atom over the exocyclic oxygen, a common challenge in pyridone chemistry that can be controlled by selecting appropriate reaction conditions.[4][6]

Reaction Scheme:



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